

Technical Deep Dive: Structural Elucidation of C.I. Vat Black 16

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Compound of Interest

Compound Name:	Vat Black 16
CAS No.:	1328-19-4
Cat. No.:	B074306

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Executive Summary

The structural elucidation of C.I. **Vat Black 16** (C.I. 59855), commercially known as Indanthrene Black BB, represents a quintessential challenge in organic analysis. Unlike soluble active pharmaceutical ingredients (APIs), **Vat Black 16** is a "supra-molecular" polycyclic aromatic hydrocarbon (PAH) designed for extreme insolubility.^[1]

This guide moves beyond basic textbook definitions to provide a rigorous, self-validating analytical framework. We treat **Vat Black 16** not merely as a dye, but as a complex organic system requiring advanced solid-state characterization techniques adapted from polymer science and material physics.^[1]

Part 1: Chemical Identity & Theoretical Framework

The Violanthrone Core

At its core, **Vat Black 16** is a derivative of Violanthrone (Dibenzanthrone). The fundamental challenge in its elucidation is distinguishing the specific functionalization that shifts the

electronic absorption from the deep blue of violanthrone to the neutral black of the final pigment.

- Parent Structure: Violanthrone ([Chemical Structure](#)).
- **Vat Black 16** Modification: Nitration.[\[2\]](#) The commercial dye is typically a mixture of mono- and di-nitroviolanthrone isomers.[\[1\]](#) Upon application (vatting), these nitro groups are often reduced to amino groups, which may then undergo oxidative coupling on the fiber, creating a complex polymeric network.

The Solubility Paradox

Standard solution-state NMR (

,

) and HPLC are rendered useless by the dye's design.[\[1\]](#) The planar, graphitic stacking of the violanthrone core creates high lattice energy, making it insoluble in water, ethanol, and most organic solvents.

Implication for Protocol:

- Solvent: Analysis requires "super-solvents" like concentrated sulfuric acid ([Chemical Structure](#)) or high-boiling solvents (1,2,4-trichlorobenzene) at elevated temperatures ([Chemical Structure](#)).[\[1\]](#)
- State: Primary structural confirmation must occur in the solid state.

Part 2: Analytical Modalities (The "How-To")

Mass Spectrometry: MALDI-TOF (The Gold Standard)

For insoluble PAHs, Matrix-Assisted Laser Desorption/Ionization (MALDI) is the only viable ionization technique that prevents thermal decomposition before detection.[\[1\]](#)

- Protocol:

- Matrix Selection: Use TCNQ (7,7,8,8-tetracyanoquinodimethane) or Dithranol.[1] These matrices are electron-deficient and stack well with the PAH core of **Vat Black 16**. [1]
- Sample Prep: Solvent-free method.[1] Grind 1 mg of **Vat Black 16** with 50 mg of matrix in a ball mill to ensure molecular-level mixing without solvation.
- Mode: Reflectron mode (positive and negative).
- Target Ions: Look for the molecular ion peak
at ~501 Da (Mononitro-violanthrone) and ~546 Da (Dinitro-violanthrone).[1]
- Causality: The laser energy is absorbed by the matrix and transferred to the dye, ejecting it into the gas phase without the need for solubility.

Solid-State NMR (CP-MAS)

Since the molecule cannot tumble in solution to average out anisotropic interactions, we employ Cross-Polarization Magic Angle Spinning (CP-MAS).[1]

- Protocol:
 - Spin Rate: High speed (>15 kHz) to remove chemical shift anisotropy (CSA) sidebands.
 - Contact Time: 2-5 ms.
 - Diagnostic Peaks:
 - Carbonyl (): ~180-185 ppm (Quinone system).[1]
 - Aromatic Core: Broad cluster at 120-140 ppm.[1]
 - C-N (Nitro bearing carbons): Distinct shifts around 145-150 ppm, often broadened by quadrupolar coupling to .[1]

Halochromism (Wet Chemical Verification)

A rapid, self-validating test to confirm the vat nature and the anthraquinone backbone.

- Step 1: Dissolve 5 mg in 2 mL concentrated .
 - Observation: Deep Violet/Purple solution.[1] (Characteristic of the violanthrone core).
- Step 2: Dilute cautiously with water.
 - Observation: Precipitates back to a Greenish-Black solid.[1]
- Step 3: Vatting (Reduction).[1] Add NaOH + Sodium Dithionite ().[1]
 - Observation: Solution turns Blue (Leuco form).[1]

Part 3: Synthesis & Elucidation Visualized[1] Synthesis Pathway Diagram

This diagram illustrates the derivation of **Vat Black 16** from the Benzanthrone precursor, establishing the logical chemical lineage.

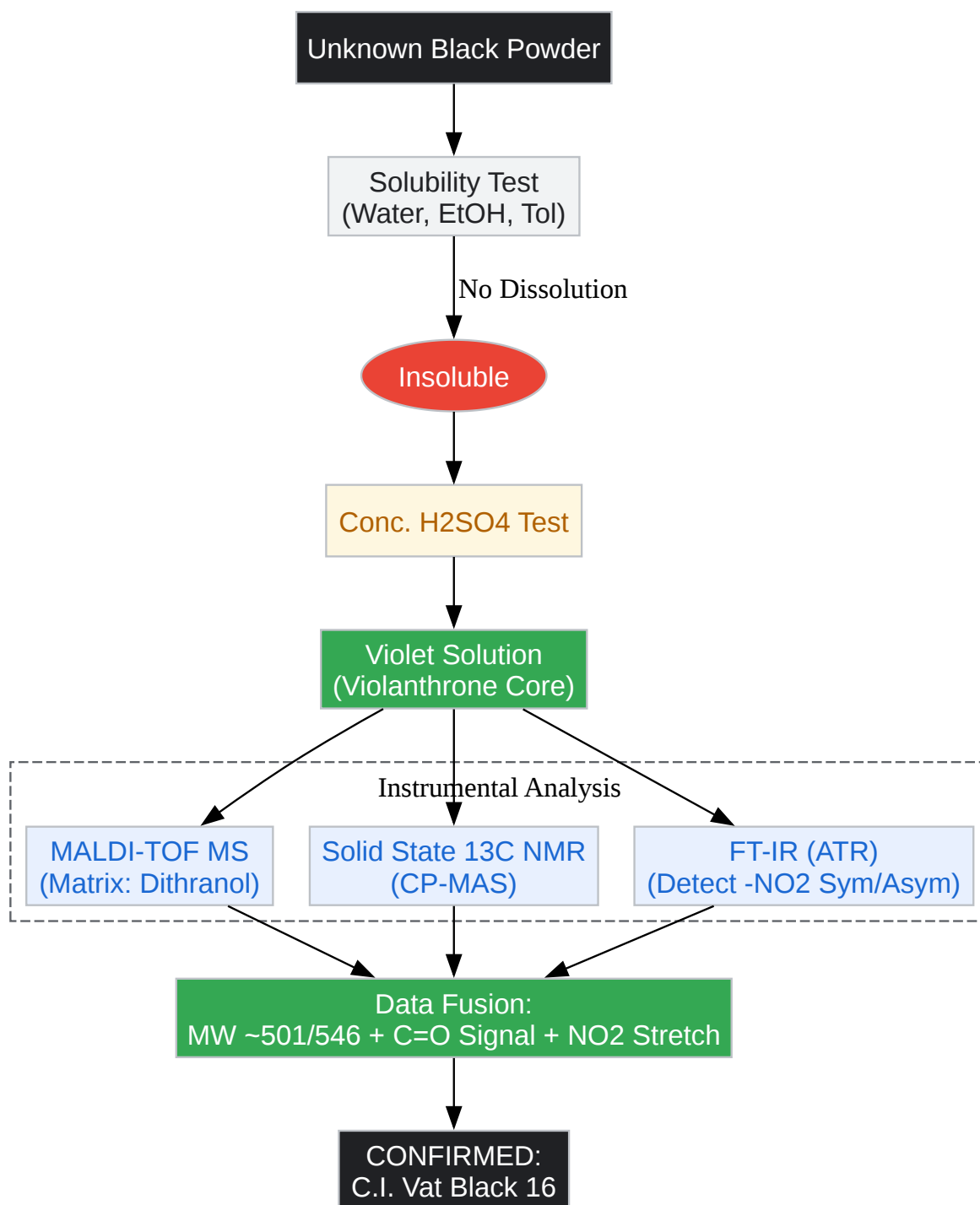


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Caption: Synthesis pathway from Benzanthrone dimerization to the nitrated **Vat Black 16** product.

Analytical Decision Matrix

A self-validating workflow for confirming the structure of an unknown black vat dye.[1]



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Caption: Integrated analytical workflow combining wet chemistry and solid-state spectroscopy.

Part 4: Data Summary & Reference Standards

Spectroscopic Fingerprint Table

Use this table to validate experimental data against theoretical expectations.

Analytical Mode	Parameter	Expected Value/Observation	Structural Insight
Appearance	Visual	Black/Dark Grey Powder	High conjugation, crystalline packing.[1]
H2SO4 Solution	Color	Dark Violet / Purple	Confirms Violanthrone backbone (Halochromism).[1]
Vat (Reduction)	Color	Blue	Formation of soluble leuco-salt (Hydroquinone form). [1]
FT-IR (ATR)	Wavenumber	1650	Quinone stretch.[1]
FT-IR (ATR)	Wavenumber	1530 & 1350	Nitro () asymmetric/symmetric stretch.[1]
MALDI-TOF	m/z (Positive)	501.5 (Mono) / 546.5 (Di)	Molecular weight of Nitro-Violanthrone derivatives.[1]
Elemental	Nitrogen %	~5.5 - 6.0%	Confirms presence of nitrogen (absent in pure Violanthrone).[1]

Part 5: Safety & Toxicology Note

While **Vat Black 16** is used in textiles, the nitro groups present a specific toxicological profile relevant to researchers:

- Reduction Risks: In vivo reduction of nitro-PAHs can generate nitroso-intermediates or aromatic amines, which are potential genotoxins.[1]
- Handling: Always handle the dry powder in a fume hood with HEPA filtration (N95/P100 minimum) to prevent inhalation of micro-particulates.

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